

# A Comparative Analysis of JPL's Climate Modeling Contributions and Next-Generation Approaches

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The Jet Propulsion Laboratory (**JPL**), a key research center for NASA, plays a pivotal role in advancing our understanding of Earth's climate. While not developing a standalone global climate model that is part of broad intercomparison projects like the Coupled Model Intercomparison Project (CMIP), **JPL**'s contributions are foundational to modern climate science. This guide provides a comparative overview of **JPL**'s collaborative approach to climate modeling, with a special focus on the innovative Climate Modeling Alliance (CliMA) project, and contrasts it with the methodologies of other prominent global climate models.

## JPL's Foundational Role in Climate Science

**JPL**'s primary contributions to climate modeling are centered on providing critical observational data and fostering a deeper understanding of Earth's systems. The laboratory's expertise in satellite technology allows it to collect vast amounts of data on Earth's oceans, atmosphere, land, and ice, which are essential for evaluating and improving the accuracy of climate models worldwide.<sup>[1][2][3]</sup> **JPL** also engages in collaborative research efforts, such as its partnership with UCLA to enhance regional climate modeling by better integrating satellite data.<sup>[4]</sup>

## The Climate Modeling Alliance (CliMA): A New Paradigm

The most significant initiative in which **JPL** is directly involved in model development is the Climate Modeling Alliance (CliMA). This collaboration with Caltech, MIT, and other institutions

aims to build a new generation of Earth system models from the ground up.[5][6] The core objective of CliMA is to leverage advancements in machine learning, artificial intelligence, and data assimilation to create a model that learns directly from the wealth of available observational data.[5][7] This represents a paradigm shift from traditional models, which are primarily based on first-principles physics and then calibrated against observations.

The CliMA model is designed to be highly scalable and to run on modern supercomputing architectures, including GPUs.[5][8] A key goal is to reduce the uncertainty in climate projections by at least half compared to current models, particularly for critical variables like cloud cover, rainfall, and sea ice extent.[6][9]

## Methodological Comparison: CliMA vs. Traditional Global Climate Models

The following table summarizes the key differences in the approach and architecture between the CliMA model and conventional global climate models, such as those participating in the CMIP ensemble.

Feature	Climate Modeling Alliance (CliMA)	Traditional Global Climate Models (e.g., CMIP models)
Core Philosophy	Data-informed and physics-based; learns directly from observational data through machine learning and data assimilation.[5][7]	Primarily based on fundamental physical laws (fluid dynamics, thermodynamics, etc.), with parameterizations for unresolved processes.[10]
Use of Machine Learning	Central to the model's design for learning and calibration from data.[11]	Increasingly used for specific tasks like parameterization or post-processing, but not typically at the core of the model's learning process.
Data Assimilation	Real-time, automated learning from a wide array of satellite and ground-based observations.[6]	Used for model initialization and validation, but not typically for continuous, automated model improvement in the same manner.
Uncertainty Quantification	A primary goal is to systematically reduce and quantify uncertainties in climate predictions.[5]	Uncertainty is often assessed through multi-model ensembles and perturbed physics experiments.
Computational Architecture	Designed for modern, heterogeneous computing architectures, including GPUs, for high scalability.[5][8]	Many models are still primarily designed for traditional CPU-based supercomputers.
Development Approach	Open-source, collaborative development with a focus on a modular and extensible software framework.[8]	Development is often led by national or international climate modeling centers, with varying degrees of open-source collaboration.

# Experimental Protocols in Climate Model Evaluation

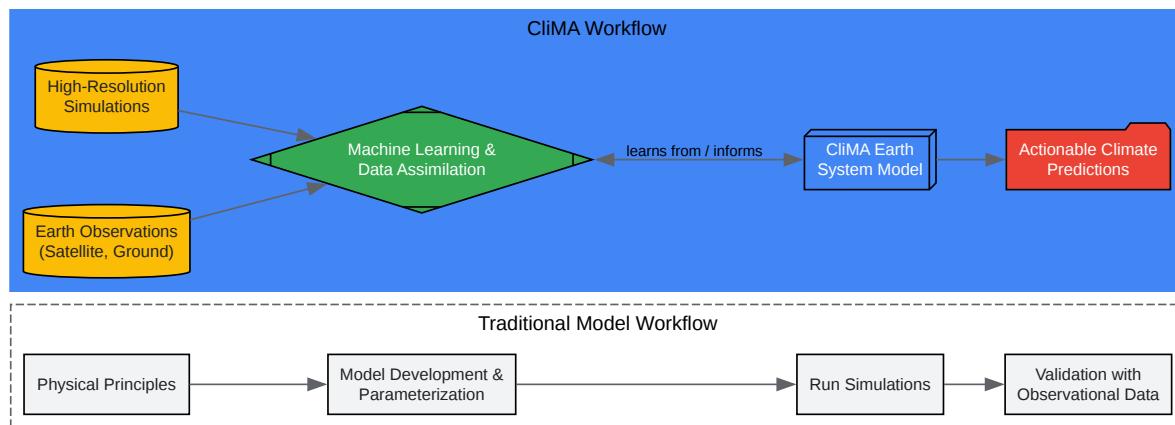
The evaluation of global climate models, a process to which **JPL**'s observational data is critical, follows standardized experimental protocols. A cornerstone of this is the Coupled Model Intercomparison Project (CMIP), which sets a framework for coordinated climate model experiments. The general methodology involves:

- Standardized Forcing Scenarios: All participating models are run using the same sets of past, present, and future greenhouse gas concentrations, aerosol emissions, and land-use changes. This ensures that differences in model output are due to the models' internal physics and dynamics, not the external drivers.
- Historical Simulations: Models are run for the historical period (typically 1850 to the near-present) and their output is compared against observational data for key climate variables like surface temperature, precipitation, and sea ice extent.
- Future Projections: Models are then run forward in time under various future emissions scenarios (Shared Socioeconomic Pathways or SSPs) to project potential future climate change.
- Diagnostic Sub-projects: Specialized Model Intercomparison Projects (MIPs) focus on specific aspects of the climate system, such as clouds (Cloud Feedback MIP), the carbon cycle (C4MIP), or ocean-ice interactions (OMIP), to diagnose the sources of model agreement and disagreement in detail.

**JPL**'s role in this process is to provide high-quality, long-term observational datasets that serve as the benchmark against which these model simulations are judged.

## Visualizing the CliMA Workflow

The following diagram illustrates the innovative, data-driven workflow of the Climate Modeling Alliance, highlighting its departure from the more linear process of traditional climate modeling.

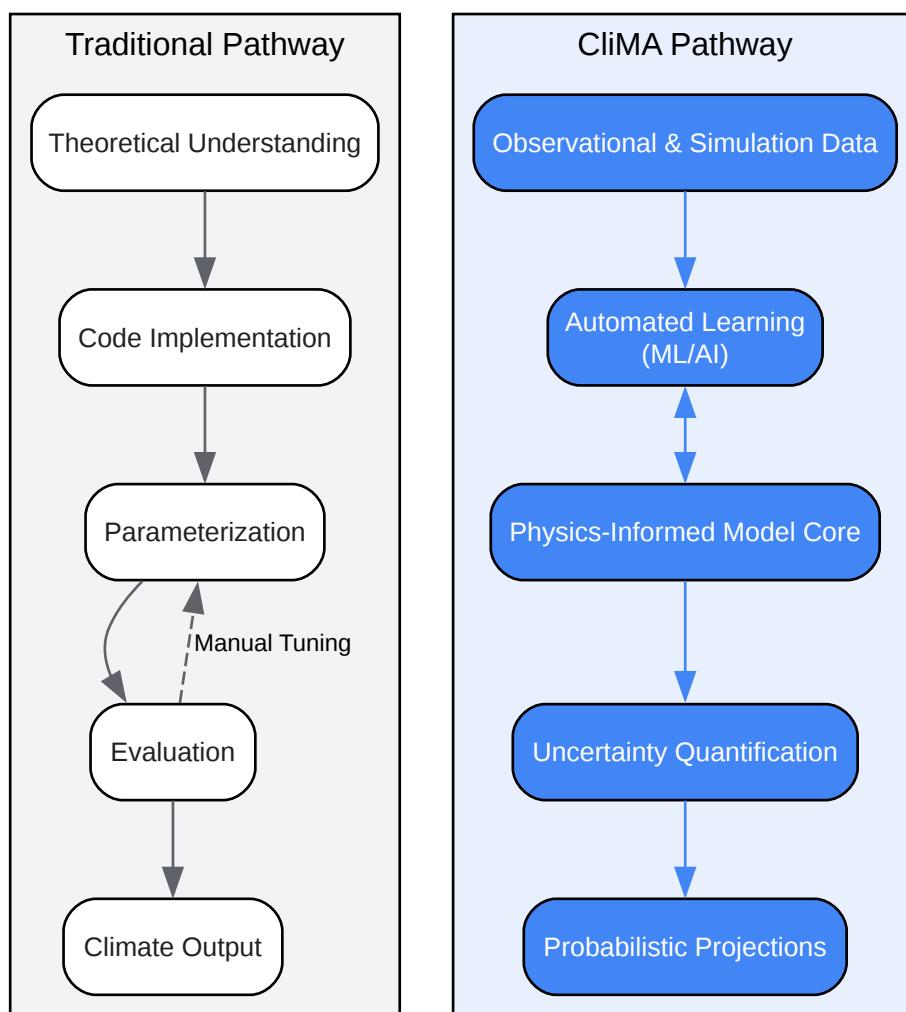


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A diagram illustrating the CliMA data-driven workflow.

## Signaling Pathways in Climate Model Development

The logical flow of information and feedback in climate model development can be conceptualized as a signaling pathway. The diagram below illustrates this for both traditional and CliMA approaches.



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Information flow in climate model development pathways.

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